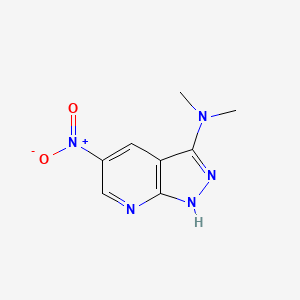

N,N-dimethyl-5-nitro-1H-pyrazolo[3,4-b]pyridin-3-amine

• CAS No.: 1186608-85-4
• Molecular Formula: C8H9N5O2
• Molecular Weight: 207.19 g/mol
• IUPAC Name: N,N-dimethyl-5-nitro-1H-pyrazolo[3,4-b]pyridin-3-amine
• InChI: InChI=1S/C8H9N5O2/c1-12(2)8-6-3-5(13(14)15)4-9-7(6)10-11-8/h3-4H,1-2H3,(H,9,10,11)
• InChI Key: SGWHXXMYXOTQTP-UHFFFAOYSA-N
• Canonical SMILES: CN(C)C1=NNC2=C1C=C(C=N2)[N+](=O)[O-]

Description

N,N-dimethyl-5-nitro-1H-pyrazolo[3,4-b]pyridin-3-amine is a useful research compound. Its molecular formula is C8H9N5O2 and its molecular weight is 207.19 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

40% Dimethyl amine in water (2.6 mL, 21 mmol) was added to a solution of 3-bromo-5-nitro-1H-pyrazolo[3,4-b]pyridine (0.063 g, 0.26 mmol) in DMF (6.0 mL), and the mixture was placed in a microwave reactor at 140° C. for 15 hours. The reaction mixture was diluted with ethyl acetate (100 mL), and the organic layer was washed with water (3×50 mL). The organic layers were dried, filtered and concentrated. The crude product was purified by column chromatography, eluting with hexanes/ethyl acetate (4:1) to give N,N-dimethyl-5-nitro-1H-pyrazolo[3,4-b]pyridin-3-amine (0.012 g, 22%) as a solid.
